

Personal protective equipment for handling WZ4003-d5

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Compound of Interest

Compound Name: WZ4003-d5

Cat. No.: B1163808

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Essential Safety and Handling Guide for WZ4003-d5

This guide provides immediate, essential safety and logistical information for the handling and disposal of **WZ4003-d5**, a deuterated analog of the potent, irreversible epidermal growth factor receptor (EGFR) inhibitor, WZ4003. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Property	Value
Synonyms	N-(3-((5-chloro-2-((4-(4-methylpiperazin-1-yl)phenyl)amino)pyrimidin-4-yl)amino)phenyl)acrylamide-d5
Molecular Weight	507.05 g/mol
Appearance	A crystalline solid
Storage	Store at -20°C

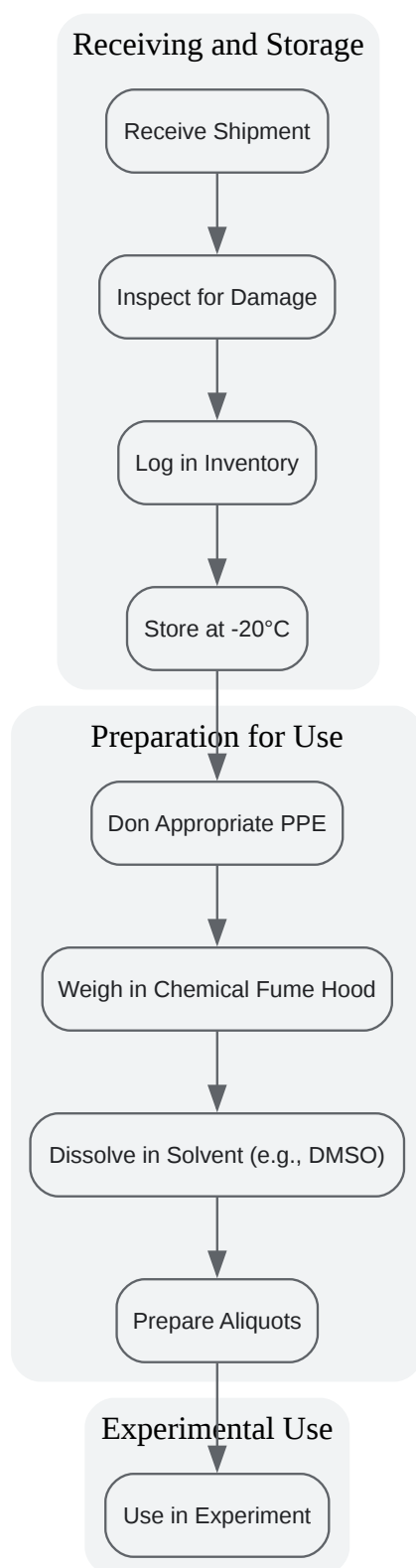
Personal Protective Equipment (PPE)

To ensure the safe handling of **WZ4003-d5**, the following personal protective equipment is mandatory.

PPE Category	Specific Requirements
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Use chemical safety goggles and/or a full-face shield.
Skin and Body Protection	Wear a lab coat, and consider additional protective clothing such as an apron or sleeve covers for larger quantities.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form or when engineering controls are not sufficient to minimize exposure.

Operational Plan for Safe Handling

This step-by-step guide outlines the procedural workflow for handling **WZ4003-d5** from receipt to preparation for use in experiments.



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Figure 1: Experimental workflow for handling **WZ4003-d5**.

Step 1: Receiving and Inspection

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- If the container is compromised, do not open it. Follow your institution's hazardous material spill protocol.
- If the container is intact, log the compound into your chemical inventory system.

Step 2: Storage

- Store the compound in a tightly sealed container at -20°C.
- Ensure the storage location is secure and accessible only to authorized personnel.

Step 3: Preparation for Use

- Always handle **WZ4003-d5** in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Before handling, don the appropriate PPE as outlined in the table above.
- When weighing the solid compound, use a containment balance or weigh it within the fume hood.
- Prepare stock solutions by dissolving the compound in a suitable solvent, such as DMSO.

Disposal Plan

Proper disposal of **WZ4003-d5** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Solid Waste: Collect all disposable materials that have come into contact with **WZ4003-d5**, including gloves, weigh boats, and paper towels, in a designated, sealed, and clearly labeled hazardous waste container.

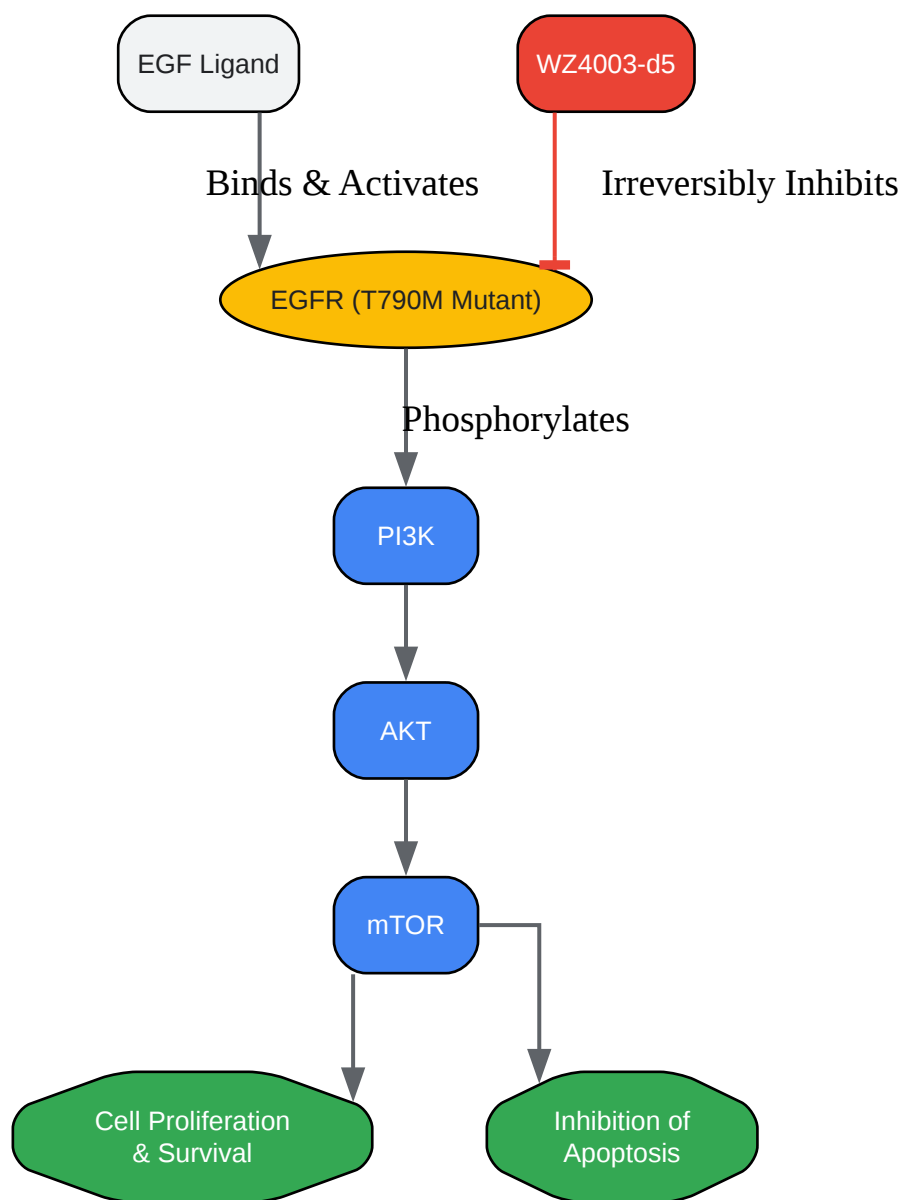
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous waste container. Do not pour down the drain.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

Disposal Procedure

- All waste containers must be clearly labeled with the chemical name ("**WZ4003-d5** Waste") and the appropriate hazard symbols.
- Follow your institution's guidelines for the final disposal of chemical waste. This typically involves collection by a certified hazardous waste disposal service.

Signaling Pathway

WZ4003 is an irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR), specifically targeting the T790M mutation, which is a common mechanism of resistance to first-generation EGFR inhibitors.



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Figure 2: WZ4003-d5 inhibition of the EGFR (T790M) signaling pathway.

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